

Cyanine7.5 carboxylic acid chemical structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyanine7.5 carboxylic

Cat. No.: B12377982

[Get Quote](#)

An In-depth Technical Guide to **Cyanine7.5 Carboxylic Acid**

Introduction

Cyanine7.5 (Cy7.5) carboxylic acid is a near-infrared (NIR) fluorescent dye that has become an indispensable tool in biomedical research, diagnostics, and drug development. As a member of the cyanine dye family, it is characterized by a long polymethine chain flanked by two nitrogen-containing heterocyclic rings. Its carboxylic acid functional group allows for covalent conjugation to a wide array of biomolecules. The dye's fluorescence in the NIR spectrum (approximately 750-900 nm) is particularly advantageous for biological applications, as it allows for deep tissue penetration with minimal interference from background autofluorescence, making it ideal for in-vivo imaging.^{[1][2]} This guide provides a comprehensive overview of its chemical structure, properties, and key experimental protocols for its use.

Chemical Structure and Physicochemical Properties

Cyanine7.5 carboxylic acid is an unactivated NIR dye.^{[3][4]} The core structure consists of a heptamethine chain which is responsible for its long-wavelength absorption and emission properties. The terminal carboxylic acid group serves as a reactive handle for conjugation, typically after activation.

Caption: Chemical structure of **Cyanine7.5 carboxylic** acid.

Quantitative Data Summary

The physicochemical and spectral properties of **Cyanine7.5 carboxylic** acid are summarized in the table below. Data is aggregated from various suppliers and may show slight variations.

Property	Value	Citations
CAS Number	1803099-44-6 / 1686147-68-1	[3][4][5][6]
Appearance	Green powder/solid	[3][6]
Absorption Maximum (λ_{max})	~788 nm	[3][6]
Emission Maximum (λ_{em})	~808 nm	[3][6]
Molar Extinction Coeff. (ϵ)	~223,000 M ⁻¹ cm ⁻¹	[3][6]
Fluorescence Quantum Yield (Φ)	0.10	[6]
Purity	≥95% (by ¹ H NMR and HPLC-MS)	[3]
Solubility	Soluble in DMSO, DMF, Dichloromethane; Low solubility in water	[3][4]

Core Applications in Research and Drug Development

The unique properties of Cy7.5 carboxylic acid make it a versatile tool for researchers.

- **In-Vivo Imaging:** The NIR emission profile enables deep tissue imaging with high signal-to-noise ratios, which is critical for preclinical studies in animal models to track diseases, evaluate drug delivery, and monitor therapeutic response.[1][2]
- **Biomolecule Labeling:** It can be covalently attached to proteins, antibodies, peptides, and nucleic acids.[5][6] These fluorescently-labeled molecules are used as probes in a variety of assays.
- **Cellular Tracing:** Labeled antibodies or other targeting ligands can be used to track the location and migration of specific cell populations in vivo, for instance, in cancer metastasis

research.[5][7]

- Flow Cytometry & Microscopy: Its bright fluorescence provides a distinct signal for cell sorting and high-resolution imaging of cellular structures and processes.[2]
- Drug Distribution and Metabolism: By labeling drug molecules, researchers can visualize their distribution, accumulation in target tissues, and metabolic pathways using non-invasive imaging techniques.[7]

Experimental Protocols

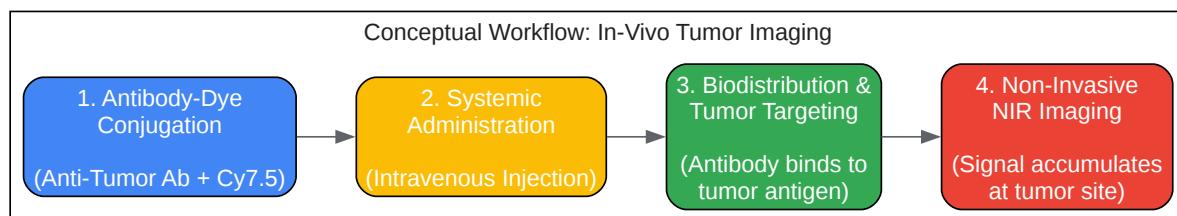
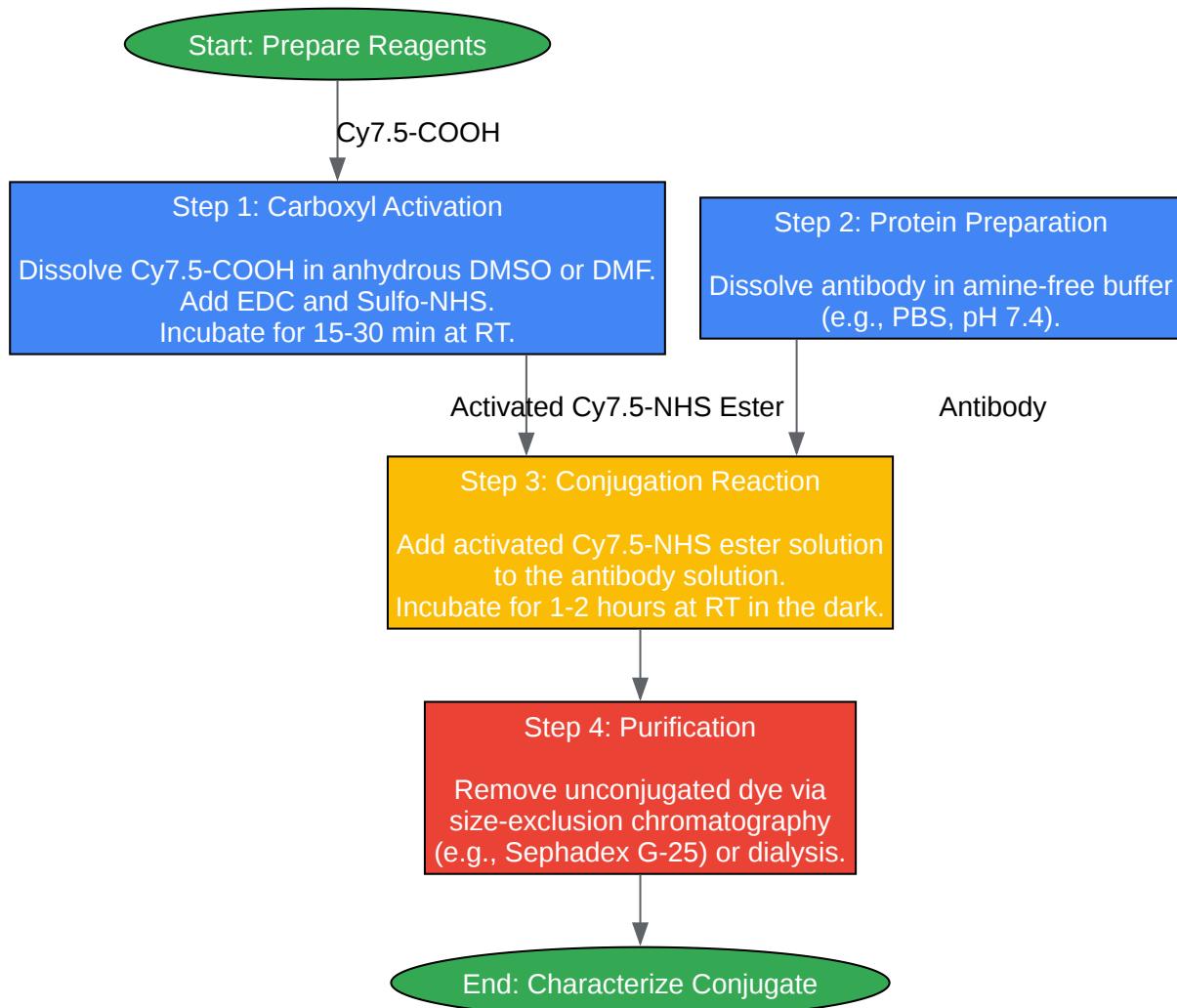
Storage and Handling

Proper storage is critical to maintain the dye's integrity.

- Long-Term Storage: Upon receipt, store the solid dye at -20°C in the dark and under desiccated conditions.[3][4][8] It is stable for up to 24 months under these conditions.[4]
- Transportation: The dye is typically shipped at room temperature and is stable for up to three weeks under these conditions.[4]
- Handling: Avoid prolonged exposure to light to prevent photobleaching.[3][8]

General Protocol for Antibody Conjugation via Amine Coupling

Cyanine7.5 carboxylic acid is an unactivated dye, meaning its carboxyl group must first be activated to react with primary amines (e.g., lysine residues) on proteins or antibodies. A common method is the formation of an N-hydroxysuccinimide (NHS) ester using EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) and NHS.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cyanine 7.5 monoacid [equivalent to Cy7.5® acid] | AAT Bioquest [aatbio.com]
- 2. Cyanine7.5 | Cyanine7.5 dye | AxisPharm [axispharm.com]
- 3. Cyanine 7.5 carboxylic acid (A270177) | Antibodies.com [antibodies.com]
- 4. lumiprobe.com [lumiprobe.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Cyanine7.5 carboxylic acid | 1686147-68-1 [amp.chemicalbook.com]
- 7. Application of Cyanine7-COOH CY7-carboxylic acid localization Fluorescent labeling - Technical Information - Chongqing Yusi Medicine Technology Co., Ltd. [en.yusiyy.com]
- 8. lumiprobe.com [lumiprobe.com]
- To cite this document: BenchChem. [Cyanine7.5 carboxylic acid chemical structure]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12377982#cyanine7-5-carboxylic-acid-chemical-structure>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com